

Safeguarding Researchers: A Guide to Handling Methyclothiazide

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Compound of Interest

Compound Name: **Methyclothiazide**

Cat. No.: **B1676421**

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For laboratory professionals engaged in research and development, ensuring safety during the handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Methyclothiazide**, a thiazide diuretic. The following procedures and recommendations are designed to minimize risk and ensure a safe laboratory environment.

Key Properties of Methyclothiazide

A summary of the physical and chemical properties of **Methyclothiazide** is provided below.

Property	Value
Molecular Formula	C ₉ H ₁₁ Cl ₂ N ₃ O ₄ S ₂
Molecular Weight	360.24 g/mol
Melting Point	225 °C[1][2]
Solubility	Very slightly soluble in water. Freely soluble in acetone and pyridine; sparingly soluble in methanol; slightly soluble in alcohol.[1]
Appearance	Solid crystals.[1]
Odor	Odorless or has a slight odor.[1]

Operational Plan for Handling Methyclothiazide

1. Engineering Controls:

- When handling **Methyclothiazide** powder, all operations should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use a balance with a draft shield to prevent the powder from becoming airborne during weighing.

2. Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn at all times when handling **Methyclothiazide**.^{[3][4]} Gloves should be inspected before use and changed immediately if contaminated.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory to protect against accidental eye contact.^{[4][5]}
- Lab Coat: A clean, buttoned lab coat should be worn to protect street clothing and skin from contamination.
- Respiratory Protection: For operations that may generate significant dust, such as weighing large quantities or cleaning up spills, a NIOSH-approved respirator (e.g., N95) should be used.^{[5][6]}

3. Handling Procedures:

- Before use, ensure that the Safety Data Sheet (SDS) has been reviewed and is readily accessible.
- Carefully open the container in a fume hood to avoid creating dust.
- Use a spatula or other appropriate tool to transfer the powder. Avoid scooping directly from the container with weighing paper.
- If preparing solutions, add the solid to the solvent slowly to prevent splashing.

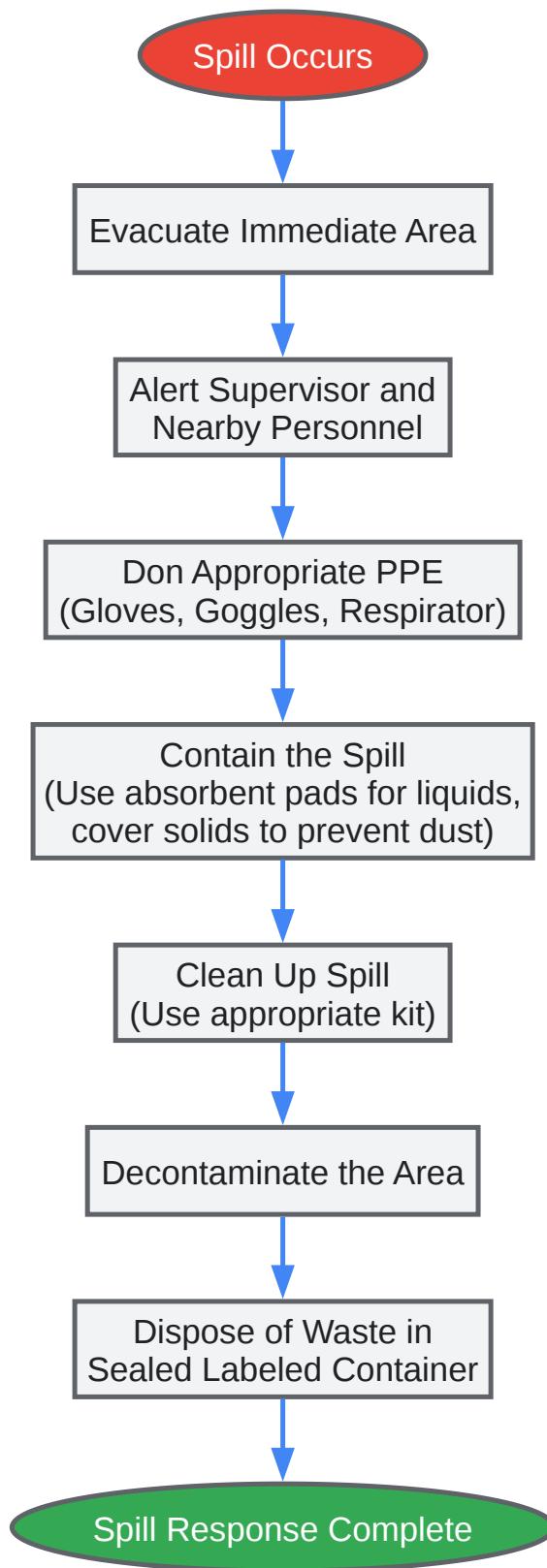
4. Storage:

- Store **Methyclothiazide** in a tightly closed container in a cool, dry, and well-ventilated area.
[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Recommended storage temperature is below 40°C (104°F), preferably between 15°C and 30°C (59°F and 86°F).
[\[1\]](#)
- Protect from light and moisture.
[\[9\]](#)

Spill and Disposal Plan

1. Spill Response:

In the event of a spill, follow the workflow outlined below.



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Methyclothiazide Spill Response Workflow

2. Waste Disposal:

- All waste materials contaminated with **Methyclothiazide**, including empty containers, used PPE, and spill cleanup materials, should be considered chemical waste.
- Place all waste in a clearly labeled, sealed container.
- Dispose of the chemical waste in accordance with institutional and local environmental regulations.[\[1\]](#) Do not dispose of it in the regular trash or down the drain.[\[10\]](#)
- For unused or expired medication in a non-laboratory setting, the best method of disposal is through a drug take-back program.[\[10\]](#)[\[11\]](#) If a take-back program is not available, the medication can be mixed with an undesirable substance like coffee grounds or cat litter, placed in a sealed bag, and then thrown in the household trash.[\[10\]](#)[\[11\]](#)[\[12\]](#) Flushing is generally not recommended unless specifically stated by the FDA.[\[11\]](#)[\[12\]](#)

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